

Spectroscopic Profile of 2-(Piperidin-2-yl)pyrimidine: A Technical Guide

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Compound of Interest

Compound Name: 2-(Piperidin-2-yl)pyrimidine

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Abstract

This technical guide provides a comprehensive, in-depth analysis of the predicted spectroscopic data for the heterocyclic compound **2-(Piperidin-2-yl)pyrimidine**. In the absence of published experimental spectra for this specific molecule, this document serves as a vital resource for researchers, scientists, and drug development professionals by presenting a robust, predicted spectroscopic profile based on established principles and data from closely related structural analogs. The guide covers predicted Nuclear Magnetic Resonance (^1H and ^{13}C NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS) data. Each section includes detailed theoretical interpretations, causality behind the predicted spectral features, and field-proven, step-by-step experimental protocols for data acquisition. Visualizations are provided to clarify molecular structure and fragmentation pathways, ensuring this guide is a practical and self-validating tool for the scientific community.

Introduction: The Significance of 2-(Piperidin-2-yl)pyrimidine

The **2-(Piperidin-2-yl)pyrimidine** scaffold represents a compelling structural motif in medicinal chemistry and drug discovery. It combines the saturated, conformationally flexible piperidine

ring with the aromatic, electron-deficient pyrimidine ring. This amalgamation of distinct chemical properties makes it a valuable building block for developing novel therapeutic agents. The piperidine moiety is a common feature in many approved drugs, often contributing to improved pharmacokinetic properties and target engagement. The pyrimidine ring is a cornerstone of nucleobases and is frequently found in kinase inhibitors and other targeted therapies.

A thorough understanding of the spectroscopic characteristics of **2-(Piperidin-2-yl)pyrimidine** is paramount for its unambiguous identification, purity assessment, and structural confirmation in synthetic and biological contexts. This guide provides a foundational spectroscopic dataset, predicted from established principles, to aid researchers in these endeavors.

Molecular Structure and Atom Numbering

For clarity in the subsequent spectroscopic analysis, the atoms of **2-(Piperidin-2-yl)pyrimidine** are numbered as follows. This numbering scheme will be used consistently throughout this guide.

Figure 1: Molecular Structure and Atom Numbering of **2-(Piperidin-2-yl)pyrimidine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules in solution. The predicted ^1H and ^{13}C NMR spectra of **2-(Piperidin-2-yl)pyrimidine** are detailed below.

Predicted ^1H NMR Data

The predicted ^1H NMR chemical shifts are based on the known values for piperidine and pyrimidine, with adjustments for the electronic effects of the substituents. The electron-withdrawing pyrimidine ring is expected to deshield the adjacent protons on the piperidine ring.

Table 1: Predicted ^1H NMR Chemical Shifts for **2-(Piperidin-2-yl)pyrimidine** (in CDCl_3 , 400 MHz)

Proton	Predicted Chemical Shift (δ , ppm)	Predicted Multiplicity	Predicted Coupling Constant (J, Hz)	Integration
H4 (pyrimidine)	~8.70	d	$J \approx 2.5$	1H
H6 (pyrimidine)	~8.70	d	$J \approx 4.8$	1H
H5 (pyrimidine)	~7.30	dd	$J \approx 4.8, 2.5$	1H
H2' (piperidine)	~4.50	m	-	1H
H6'eq (piperidine)	~3.20	dm	$J \approx 12.0$	1H
H6'ax (piperidine)	~2.80	tm	$J \approx 12.0$	1H
N1'-H (piperidine)	Broad	s	-	1H
H3', H4', H5' (piperidine)	1.50 - 1.90	m	-	6H

Interpretation and Causality:

- **Pyrimidine Protons:** The protons on the pyrimidine ring (H4, H5, and H6) are expected to appear in the aromatic region, significantly downfield due to the deshielding effect of the two nitrogen atoms. The chemical shifts are predicted based on data for 2-substituted pyrimidines.[\[1\]](#)[\[2\]](#) The characteristic doublet of doublets for H5 arises from coupling to both H4 and H6.
- **Piperidine Protons:** The proton at the point of attachment, H2', is expected to be the most deshielded of the piperidine protons due to the direct connection to the electron-withdrawing pyrimidine ring. The equatorial and axial protons at C6' are diastereotopic and will exhibit distinct chemical shifts and coupling patterns. The remaining piperidine protons (H3', H4', H5') will likely appear as a complex multiplet in the aliphatic region.[\[3\]](#)[\[4\]](#)

- N-H Proton: The N-H proton of the piperidine ring is expected to be a broad singlet, and its chemical shift can be highly variable depending on the solvent, concentration, and temperature due to hydrogen bonding and chemical exchange.^{[5][6]}

Predicted ¹³C NMR Data

The predicted ¹³C NMR chemical shifts are based on the known values for piperidine and pyrimidine, with considerations for substituent effects.

Table 2: Predicted ¹³C NMR Chemical Shifts for **2-(Piperidin-2-yl)pyrimidine** (in CDCl₃, 100 MHz)

Carbon	Predicted Chemical Shift (δ, ppm)
C2 (pyrimidine)	~165
C4, C6 (pyrimidine)	~158
C5 (pyrimidine)	~120
C2' (piperidine)	~60
C6' (piperidine)	~46
C3', C5' (piperidine)	~26
C4' (piperidine)	~24

Interpretation and Causality:

- Pyrimidine Carbons: The carbon atoms of the pyrimidine ring are expected to resonate at characteristically downfield chemical shifts. C2, being bonded to two nitrogen atoms and the piperidinyl group, will be the most deshielded. The chemical shifts for C4, C6, and C5 are predicted based on data for substituted pyrimidines.^{[7][8][9]}
- Piperidine Carbons: The carbon atoms of the piperidine ring will appear in the aliphatic region. C2' will be the most deshielded due to its direct attachment to the pyrimidine ring. The other piperidine carbons (C3', C4', C5', and C6') are predicted based on the known spectrum of piperidine.^[3]

Experimental Protocol for NMR Data Acquisition

A standardized protocol for acquiring high-quality NMR spectra is crucial for accurate structural elucidation.

- **Sample Preparation:** a. Dissolve 5-10 mg of the purified **2-(Piperidin-2-yl)pyrimidine** in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆). b. Filter the solution through a small plug of glass wool in a Pasteur pipette to remove any particulate matter. c. Transfer the filtered solution to a clean, dry 5 mm NMR tube.
- **Instrument Setup:** a. Insert the sample into the NMR spectrometer. b. Lock onto the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
- **¹H NMR Acquisition:** a. Acquire a standard one-dimensional ¹H NMR spectrum. b. Typical parameters include a 30-45° pulse angle, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds. c. For a typical sample concentration, 16-64 scans should provide a good signal-to-noise ratio.[\[10\]](#)[\[11\]](#)
- **¹³C NMR Acquisition:** a. Acquire a proton-decoupled ¹³C NMR spectrum. b. A larger number of scans (e.g., 1024 or more) will be necessary to achieve an adequate signal-to-noise ratio due to the low natural abundance of ¹³C.[\[11\]](#)[\[12\]](#)
- **Data Processing:** a. Apply Fourier transformation to the acquired free induction decays (FIDs). b. Phase correct the spectra and perform baseline correction. c. Calibrate the chemical shift scale using the residual solvent peak as an internal standard (e.g., CDCl₃ at 7.26 ppm for ¹H and 77.16 ppm for ¹³C). d. Integrate the signals in the ¹H NMR spectrum.

Figure 2: Standard Workflow for NMR Data Acquisition and Processing.

Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in a molecule. The predicted IR absorption bands for **2-(Piperidin-2-yl)pyrimidine** are summarized below.

Table 3: Predicted IR Absorption Bands for **2-(Piperidin-2-yl)pyrimidine**

Vibrational Mode	Predicted Wavenumber (cm ⁻¹)	Intensity
N-H Stretch (piperidine)	~3300 - 3400	Medium
C-H Stretch (aromatic, pyrimidine)	~3000 - 3100	Medium
C-H Stretch (aliphatic, piperidine)	~2850 - 2950	Strong
C=N, C=C Stretch (pyrimidine ring)	~1550 - 1600	Strong
N-H Bend (piperidine)	~1500 - 1550	Medium
C-N Stretch	~1200 - 1350	Medium-Strong

Interpretation and Causality:

- **N-H and C-H Stretches:** The N-H stretching vibration of the secondary amine in the piperidine ring is expected to appear as a medium intensity band in the 3300-3400 cm⁻¹ region.[\[13\]](#)[\[14\]](#) The aromatic C-H stretches of the pyrimidine ring will be at a higher frequency than the strong aliphatic C-H stretches of the piperidine ring.[\[15\]](#)
- **Ring Vibrations:** The characteristic stretching vibrations of the C=N and C=C bonds within the pyrimidine ring are expected to give rise to strong absorptions in the 1550-1600 cm⁻¹ region.[\[15\]](#)[\[16\]](#)
- **Bending and C-N Stretches:** The N-H bending vibration of the piperidine and C-N stretching vibrations will appear in the fingerprint region of the spectrum.

Experimental Protocol for IR Data Acquisition (Attenuated Total Reflectance - ATR)

ATR-FTIR is a common and convenient method for obtaining IR spectra of solid and liquid samples.

- Instrument Preparation: a. Ensure the ATR crystal is clean by wiping it with a soft cloth dampened with a suitable solvent (e.g., isopropanol) and allowing it to dry completely. b. Record a background spectrum.
- Sample Analysis: a. Place a small amount of the **2-(Piperidin-2-yl)pyrimidine** sample directly onto the ATR crystal. b. Apply pressure to ensure good contact between the sample and the crystal. c. Acquire the sample spectrum. Typically, 16-32 scans are co-added to obtain a high-quality spectrum.
- Data Processing: a. The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum. b. Label the significant peaks.

Mass Spectrometry (MS)

Mass spectrometry is a powerful analytical technique for determining the molecular weight and elemental composition of a compound, and for obtaining structural information through fragmentation analysis.

Predicted Mass Spectrum Data

The predicted mass spectrum is based on electron ionization (EI), which is a "hard" ionization technique that causes significant fragmentation.

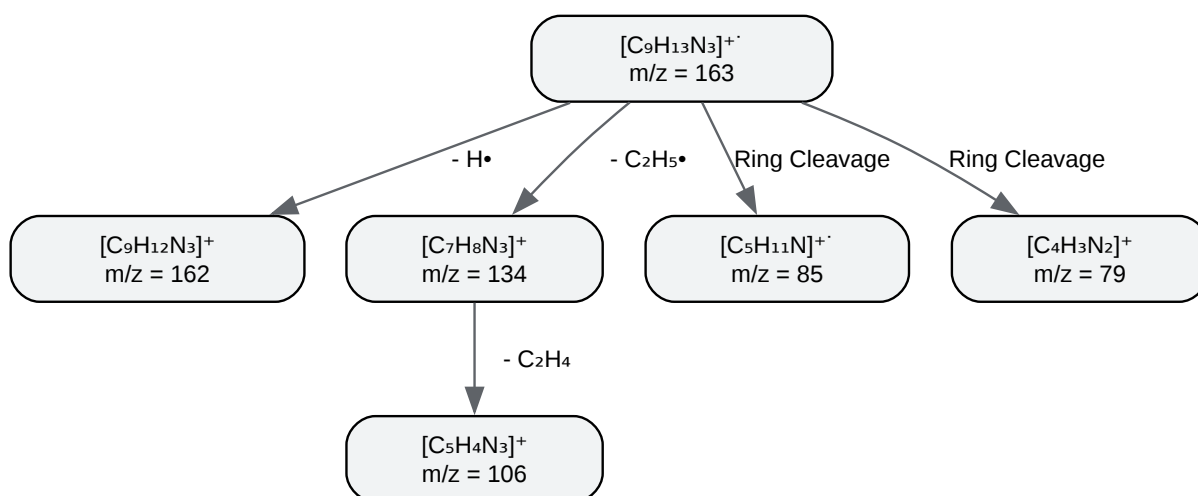
- Molecular Ion (M^+): The molecular formula of **2-(Piperidin-2-yl)pyrimidine** is $C_9H_{13}N_3$. The calculated monoisotopic mass is 163.1110 g/mol. The molecular ion peak is expected at $m/z = 163$.
- Predicted Fragmentation Pathway: The fragmentation is likely to be initiated by the ionization of one of the nitrogen atoms. Alpha-cleavage is a common fragmentation pathway for amines.^[17]

Table 4: Predicted Key Fragment Ions in the EI Mass Spectrum of **2-(Piperidin-2-yl)pyrimidine**

m/z	Proposed Fragment	Proposed Loss
162	$[M-H]^+$	$H\bullet$
134	$[M-C_2H_5]^+$	$\bullet C_2H_5$
106	$[M-C_4H_9]^+$	$\bullet C_4H_9$
85	$[Piperidine]^+$	$C_4H_4N_2$
79	$[Pyrimidine]^+$	$C_5H_{10}N$

Interpretation and Causality:

- Alpha-Cleavage: The most likely initial fragmentation is the loss of a hydrogen radical from the carbon adjacent to the piperidine nitrogen, leading to a stable iminium ion at m/z 162.
- Ring Fragmentation: Fragmentation of the piperidine ring is expected, leading to the loss of ethyl and butyl radicals.[\[17\]](#)
- Cleavage of the C-C Bond: Cleavage of the bond connecting the two rings can lead to the formation of ions corresponding to the piperidinylium cation (m/z 85) or the pyrimidinylium radical cation (m/z 79). The relative abundance of these fragments will depend on their stability.



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